

Application Notes & Protocols: Enantioselective Synthesis of (-)-Bromochlorofluoromethane

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Compound of Interest

Compound Name: *Bromochlorofluoromethane, (-)-*

CAS No.: 31747-37-2

Cat. No.: B15721018

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides detailed protocols and application notes for the enantioselective synthesis of (-)-bromochlorofluoromethane (CHBrClF).

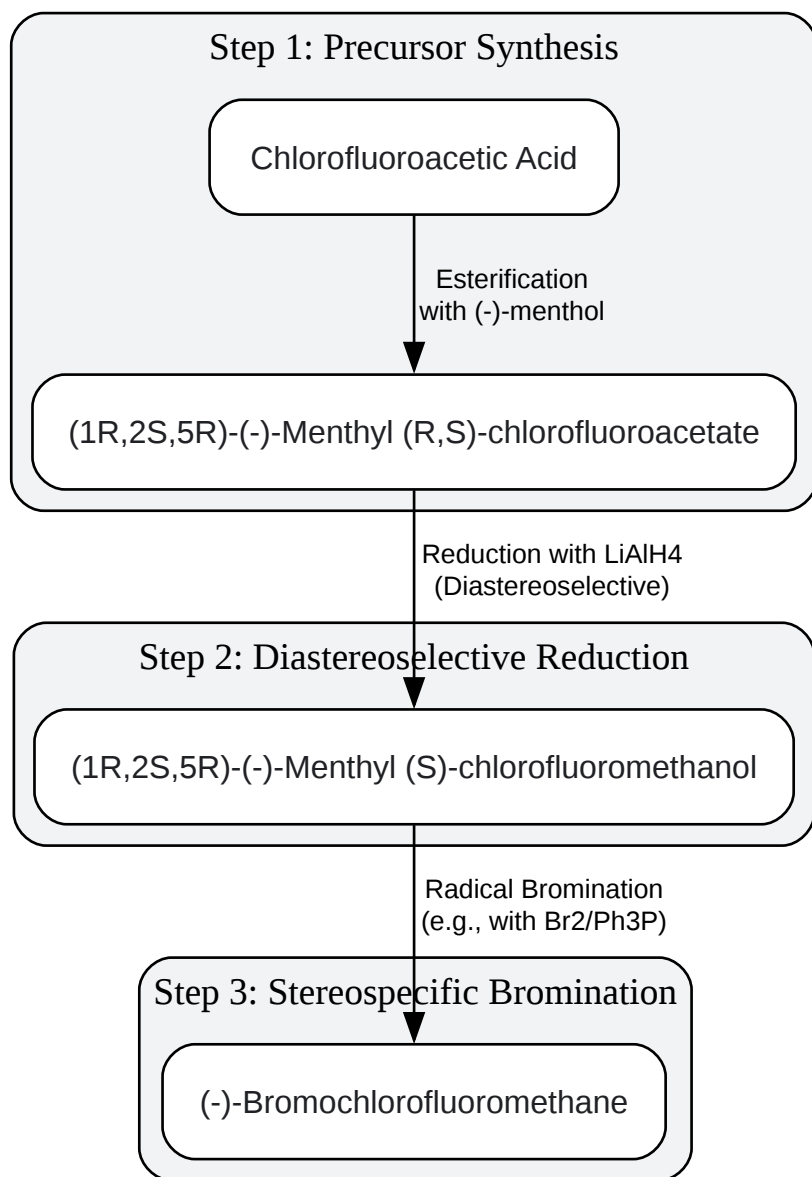
Bromochlorofluoromethane is a chiral molecule of significant interest in the study of parity violation and as a stereochemical probe. The following sections outline established methodologies for its preparation, focusing on achieving high enantiomeric purity. The protocols are based on the diastereoselective reduction of a precursor, followed by a radical-mediated halogenation.

Introduction

Bromochlorofluoromethane is one of the simplest chiral molecules, making it a fundamental target for studying the origins of stereoselectivity and for experiments in fundamental physics, particularly the measurement of parity-violating energy differences between enantiomers. The synthesis of enantiomerically pure (-)-CHBrClF is a crucial first step for these investigations. This document details a reliable method for its preparation.

Synthetic Strategy Overview

The primary strategy for the enantioselective synthesis of (-)-bromochlorofluoromethane involves the diastereoselective reduction of a chiral precursor, (1R,2S,5R)-(-)-menthyl (R,S)-chlorofluoroacetate, followed by a stereospecific bromination reaction. This multi-step process is outlined below.



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Figure 1: Overall synthetic workflow for (-)-bromochlorofluoromethane.

Experimental Protocols

Synthesis of (1R,2S,5R)-(-)-Menthyl (R,S)-chlorofluoroacetate

This initial step involves the esterification of chlorofluoroacetic acid with (-)-menthol to create a diastereomeric mixture of esters.

- Materials:
 - Chlorofluoroacetic acid
 - (-)-Menthol
 - Toluene
 - p-Toluenesulfonic acid monohydrate
 - Sodium bicarbonate (saturated solution)
 - Anhydrous magnesium sulfate
- Procedure:
 - A solution of chlorofluoroacetic acid (1.0 eq), (-)-menthol (1.0 eq), and a catalytic amount of p-toluenesulfonic acid monohydrate in toluene is refluxed using a Dean-Stark apparatus to remove water.
 - The reaction progress is monitored by TLC.
 - Upon completion, the reaction mixture is cooled to room temperature and washed with a saturated solution of sodium bicarbonate and then with brine.
 - The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
 - The diastereomers can be separated by column chromatography.

Diastereoselective Reduction to (1R,2S,5R)-(-)-Menthyl (S)-chlorofluoromethanol

The diastereomeric ester mixture is reduced with lithium aluminum hydride. This reduction proceeds with high diastereoselectivity, favoring the (S)-alcohol.

- Materials:
 - (1R,2S,5R)-(-)-Menthyl (R,S)-chlorofluoroacetate
 - Lithium aluminum hydride (LiAlH_4)
 - Anhydrous diethyl ether
 - 1 M Hydrochloric acid
 - Anhydrous sodium sulfate
- Procedure:
 - A solution of (1R,2S,5R)-(-)-Menthyl (R,S)-chlorofluoroacetate in anhydrous diethyl ether is added dropwise to a stirred suspension of LiAlH_4 in anhydrous diethyl ether at 0 °C under an inert atmosphere.
 - The reaction mixture is stirred at 0 °C for 2 hours and then allowed to warm to room temperature overnight.
 - The reaction is carefully quenched by the sequential addition of water, 15% NaOH solution, and water.
 - The resulting precipitate is filtered off, and the filtrate is washed with 1 M HCl and brine.
 - The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to give the crude alcohol.
 - The product is purified by column chromatography.

Synthesis of (-)-Bromochlorofluoromethane

The final step is a stereospecific radical bromination of the chiral alcohol.

- Materials:
 - (1R,2S,5R)-(-)-Menthyl (S)-chlorofluoromethanol
 - Triphenylphosphine (Ph_3P)
 - Bromine (Br_2)
 - Anhydrous dichloromethane
- Procedure:
 - To a solution of triphenylphosphine in anhydrous dichloromethane at 0 °C, bromine is added dropwise.
 - A solution of (1R,2S,5R)-(-)-Menthyl (S)-chlorofluoromethanol in anhydrous dichloromethane is then added to the reaction mixture.
 - The reaction is stirred at room temperature until the starting material is consumed (monitored by GC).
 - The volatile (-)-bromochlorofluoromethane is isolated directly from the reaction mixture by distillation.

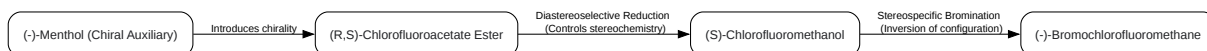
Data Presentation

The following table summarizes typical results obtained for the enantioselective synthesis of (-)-bromochlorofluoromethane.

Step	Product	Yield (%)	Enantiomeric Excess (ee) (%)	Optical Rotation [α] _D
Diastereoselective Reduction	(S)-2-Chloro-2-fluoroethanol	>90	>98 (diastereomeric excess)	-
Stereospecific Bromination	(-)-Bromochlorofluoromethane	70-80	>98	-0.23° (neat)

Logical Relationships in Stereochemistry

The stereochemical outcome of the synthesis is determined by the diastereoselective reduction step, which is influenced by the chiral auxiliary, (-)-menthol. The subsequent bromination proceeds with inversion of configuration at the stereocenter.



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